

Essential Safety and Handling Protocols for AV-105 (Poly(lactide-co-glycolide))

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Compound of Interest

Compound Name: AV-105

Cat. No.: B605694

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal information for **AV-105**, identified as Poly(lactide-co-glycolide) (PLGA), a biodegradable polymer widely utilized in biomedical research and drug delivery applications. Adherence to these guidelines is critical for ensuring a safe laboratory environment.

PLGA is generally not classified as a hazardous substance; however, proper handling and personal protective equipment are necessary to minimize any potential risks.^{[1][2]} The primary concerns are the inhalation of dust and direct contact with the skin and eyes.^{[3][4]}

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment when handling **AV-105** in a laboratory setting.

Equipment	Specification	Purpose
Eye Protection	Safety glasses with side shields or goggles.	To prevent eye contact with PLGA particles.[5][6]
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	To avoid direct skin contact.[7][8]
Body Protection	Laboratory coat.	To protect clothing and skin from contamination.[8]
Respiratory Protection	NIOSH-approved dust mask (e.g., N95).	Required when handling the powder form to prevent inhalation of dust particles.[3][7]

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Ensure a well-ventilated work area to minimize dust accumulation. A laboratory fume hood or an area with appropriate exhaust ventilation should be used when handling powdered **AV-105**. [1][6]
- Before handling, ensure that an eye-wash station and safety shower are readily accessible. [2][6]

2. Handling the Substance:

- Wear all required PPE as specified in the table above.
- Avoid the formation of dust when handling the solid polymer. [1][7]
- Prevent contact with skin, eyes, and clothing. [4][9]
- Do not eat, drink, or smoke in the designated work area. [10]

3. Storage:

- Store **AV-105** in a tightly sealed container in a cool, dry, and well-ventilated place.[1][10]
- Protect the substance from moisture, as it degrades via hydrolysis.[10][11]
- Keep away from strong oxidizing agents.[9][10]

4. In Case of a Spill:

- For small spills, sweep up the solid material, taking care to avoid creating dust, and place it in a suitable, labeled container for disposal.[1][7]
- Ensure adequate ventilation during cleanup.[7]
- Avoid releasing the substance into the environment.[1]

Disposal Plan

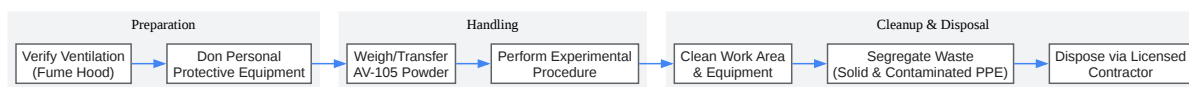
- Dispose of waste **AV-105** and any contaminated materials through a licensed disposal company.[1]
- Do not dispose of chemical waste down the sink, as this can lead to environmental contamination.[8]
- Contaminated gloves and other disposable PPE should be disposed of in accordance with applicable laboratory and local regulations.[7]

Emergency First-Aid Procedures

- After Inhalation: Move the individual to fresh air. If breathing becomes difficult, seek medical attention.[2]
- After Skin Contact: Wash the affected area thoroughly with soap and water.[2][7]
- After Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, also under the eyelids. If irritation persists, seek medical attention.[2][9]

- After Ingestion: Rinse the mouth with water. Do not induce vomiting. Seek medical advice.[2]

Experimental Workflow for Handling AV-105



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Caption: Workflow for the safe handling of **AV-105** (Poly(lactide-co-glycolide)).

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